

High-performance liquid chromatography (HPLC) method for Trimipramine Maleate quantification

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Compound of Interest

Compound Name: Trimipramine Maleate

Cat. No.: B1194658

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Application Note: HPLC Method for Trimipramine Maleate Quantification

Audience: Researchers, scientists, and drug development professionals.

Introduction

Trimipramine Maleate is a tricyclic antidepressant utilized in the treatment of major depressive disorder, particularly when sedation is beneficial. Accurate and reliable quantification of **Trimipramine Maleate** in both bulk drug substances and final pharmaceutical products is critical for ensuring product quality, safety, and efficacy. High-Performance Liquid Chromatography (HPLC) is a widely used technique for this purpose due to its high specificity, sensitivity, and precision.^[1] This document provides a detailed protocol for a robust reversed-phase HPLC (RP-HPLC) method for the quantitative analysis of **Trimipramine Maleate**, complete with method validation parameters and sample preparation procedures.

Methodology and Chromatographic Conditions

A simple, precise, and accurate RP-HPLC method has been developed for the estimation of **Trimipramine Maleate**. The chromatographic separation is achieved on a C18 stationary phase.^[1] The conditions provided below are a robust starting point and can be optimized based on available equipment and specific sample matrices.

Table 1: HPLC Chromatographic Conditions

Parameter	Recommended Conditions
HPLC System	Isocratic HPLC system with UV-Vis Detector
Column	Inertsil ODS-3V (150 mm x 4.6 mm, 3 µm) or equivalent C18 column[1]
Mobile Phase	Acetonitrile : 0.01 M Sodium Hydrogen Phosphate Buffer (pH adjusted to 3.5) (40:60 v/v)[2]
Flow Rate	1.5 mL/min[2]
Column Temperature	40°C[2][3]
Detection Wavelength	252 nm (Alternative wavelengths include 220 nm and 254 nm)[2][3][4]
Injection Volume	20 µL
Run Time	Approximately 10 minutes

Reagents and Solution Preparation

- Acetonitrile: HPLC Grade
- Sodium Dihydrogen Phosphate: Analytical Grade
- Orthophosphoric Acid: Analytical Grade (for pH adjustment)
- Water: HPLC Grade or Milli-Q
- **Trimipramine Maleate** Reference Standard: USP or equivalent
- Diluent: Mobile phase is recommended as the diluent.

Preparation of 0.01 M Sodium Hydrogen Phosphate Buffer (pH 3.5):

- Dissolve 1.20 g of anhydrous Sodium Dihydrogen Phosphate in 1000 mL of HPLC grade water.
- Adjust the pH to 3.5 using dilute orthophosphoric acid.
- Filter the buffer solution through a 0.45 µm membrane filter before use.

Preparation of Standard Stock Solution (e.g., 100 µg/mL):

- Accurately weigh approximately 10 mg of **Trimipramine Maleate** reference standard.
- Transfer it to a 100 mL volumetric flask.
- Dissolve and dilute to volume with the diluent.
- This stock solution can be further diluted to prepare working standards for the calibration curve.

Method Validation Summary

The described HPLC method has been validated according to International Council for Harmonisation (ICH) guidelines, demonstrating its suitability for its intended purpose.^[1] The validation parameters confirm that the method is linear, accurate, precise, and robust.

Table 2: Summary of Method Validation Data

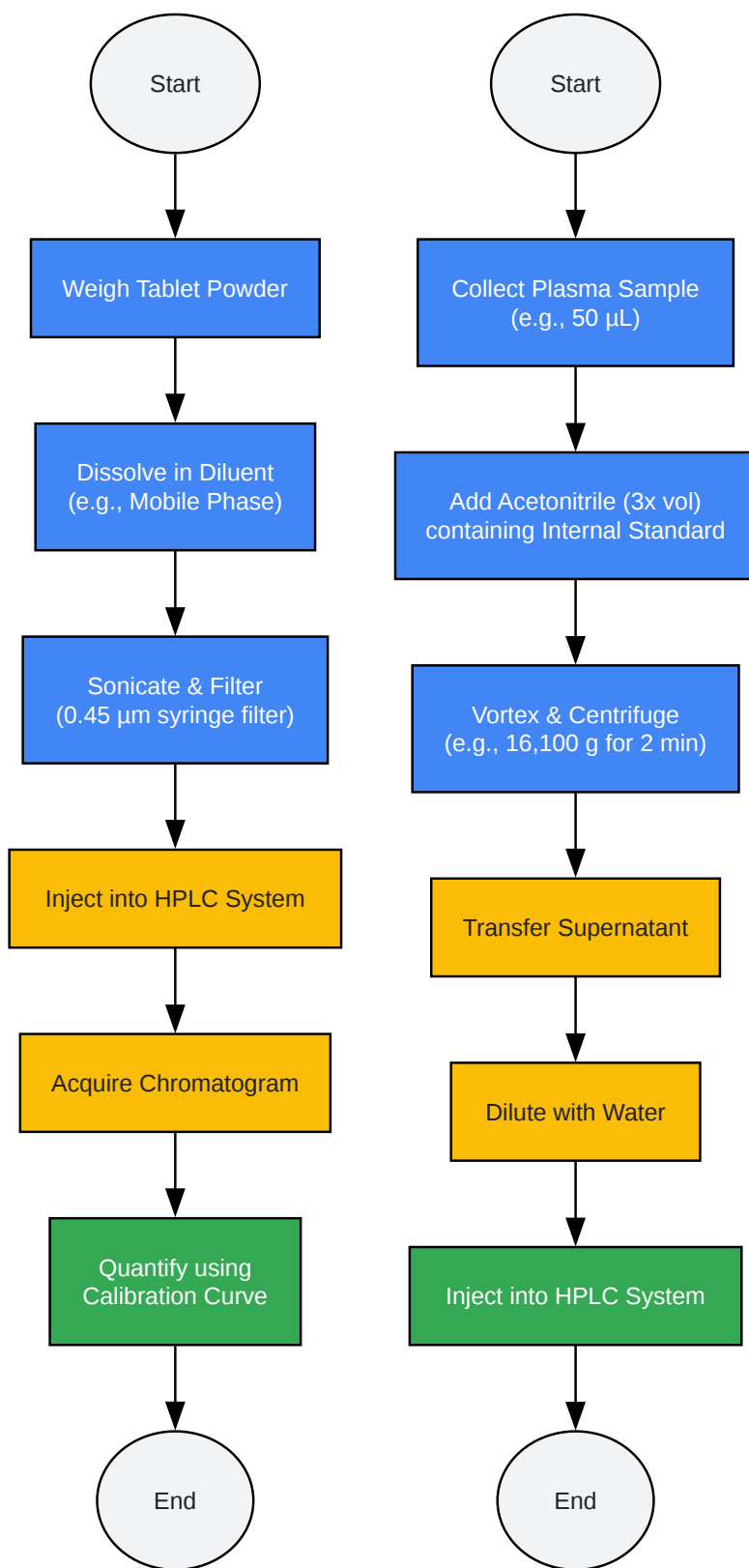
Validation Parameter	Typical Acceptance Criteria	Result
Linearity (Correlation Coefficient, r^2)	$r^2 \geq 0.99$	The method shows excellent linearity with $r^2 > 0.99$. [3]
Accuracy (% Recovery)	98.0% - 102.0%	Recovery is established to be between 93.8% and 106.2%. [3]
Precision (% RSD)	Repeatability (Intra-day) $\leq 2.0\%$ Intermediate Precision (Inter-day) $\leq 2.0\%$	The method is precise with RSD values well within acceptable limits.
Limit of Detection (LOD)	Signal-to-Noise Ratio $\geq 3:1$	The LOD was found to be approximately 0.003% of the analyte concentration. [3]
Limit of Quantification (LOQ)	Signal-to-Noise Ratio $\geq 10:1$	The LOQ was found to be approximately 0.009% of the analyte concentration. [3]
Robustness	No significant change in results	The method is robust and unaffected by small, deliberate variations in flow rate, mobile phase composition, and temperature. [3]
Solution Stability	No significant degradation	Sample and standard solutions are stable for at least 72 hours under storage conditions. [3]

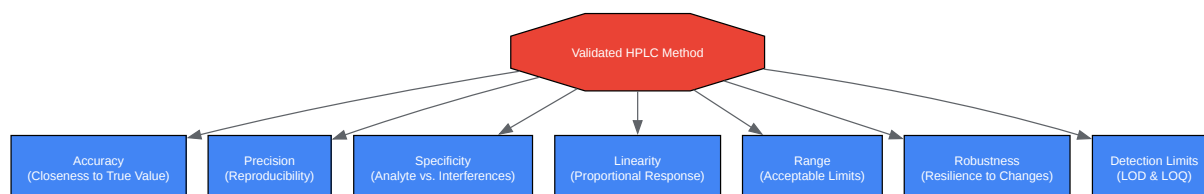
Experimental Protocols

Protocol 1: Sample Preparation from Pharmaceutical Dosage Form (Tablets)

- Weigh and finely powder no fewer than 20 tablets to obtain a homogenous mixture.
- Accurately weigh a portion of the powder equivalent to 10 mg of **Trimipramine Maleate**.

- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of diluent and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Allow the solution to cool to room temperature and dilute to the mark with the diluent.
- Filter a portion of the solution through a 0.45 μm syringe filter, discarding the first few mL of the filtrate.
- The resulting solution is ready for injection into the HPLC system.





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